

An In-depth Technical Guide to Ferric Phosphate: CAS Numbers and Safety Data

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Compound of Interest

Compound Name: *Ferric Phosphate*

Cat. No.: *B078767*

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This technical guide provides comprehensive information on the chemical identification and safety profile of **ferric phosphate**, tailored for researchers, scientists, and drug development professionals.

Chemical Identification

Ferric phosphate is an inorganic compound that can exist in various hydrated forms. The most common forms, along with their Chemical Abstracts Service (CAS) numbers, are detailed below.

Chemical Name	Synonyms	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Ferric phosphate (anhydrous)	Iron(III) phosphate, Ferric orthophosphate	10045-86-0[1][2][3]	FePO ₄	150.82[1]
Ferric phosphate dihydrate	Iron(III) phosphate dihydrate	13463-10-0[3]	FePO ₄ ·2H ₂ O	186.85
Ferric phosphate tetrahydrate	Iron(III) phosphate tetrahydrate	31096-47-6	FePO ₄ ·4H ₂ O	222.88

Safety Data

The safety profile of **ferric phosphate** can vary slightly depending on its hydration state and the specific data source. The following tables summarize the key physical, chemical, and toxicological properties based on available safety data sheets (SDS).

Physical and Chemical Properties

Property	Anhydrous Ferric Phosphate	Ferric Phosphate Dihydrate	Ferric Phosphate Tetrahydrate
Appearance	Yellowish-white to buff-colored powder	Yellow-brown solid	Yellow-white powder
Odor	Odorless	Not specified	Not specified
Melting Point	>450 °C (>842 °F)	250 °C (decomposes)	Not available
Boiling Point	Not available	Not available	158°C at 760 mmHg
Solubility in Water	Insoluble	0.642 g/100 mL (100 °C)	Insoluble
Density	2.87 g/cm ³	2.87 g/cm ³ (20 °C)	Not available

Toxicological Data and Hazard Information

The toxicological data for **ferric phosphate** is not extensively detailed in all sources, with some safety data sheets stating that the toxicological properties have not been thoroughly investigated. However, based on available information, it is generally considered to have low toxicity.

Hazard Classification	Details
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Acute Toxicity	Considered to have very low toxicity when ingested. However, excessive consumption can lead to stomach upset.
Skin Corrosion/Irritation	May cause slight skin irritation.
Eye Damage/Irritation	May cause slight eye irritation.
Carcinogenicity	No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC.

Experimental Protocols: Safe Handling and Emergency Procedures

Detailed experimental protocols for the synthesis or toxicological testing of **ferric phosphate** are not readily available in the public domain. However, the following procedures for safe handling, storage, and emergency response are compiled from various safety data sheets and should be strictly adhered to in a laboratory or research setting.

Handling and Storage

Handling:

- Ventilation: Use in a well-ventilated area. If dust is generated, use local exhaust ventilation.

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses with side-shields or goggles.
 - Hand Protection: Wear impervious gloves.
 - Body Protection: Wear a lab coat or other protective clothing.
 - Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved respirator.
- Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in handling areas. Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Remove contaminated clothing. Wash skin with soap and plenty of water. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

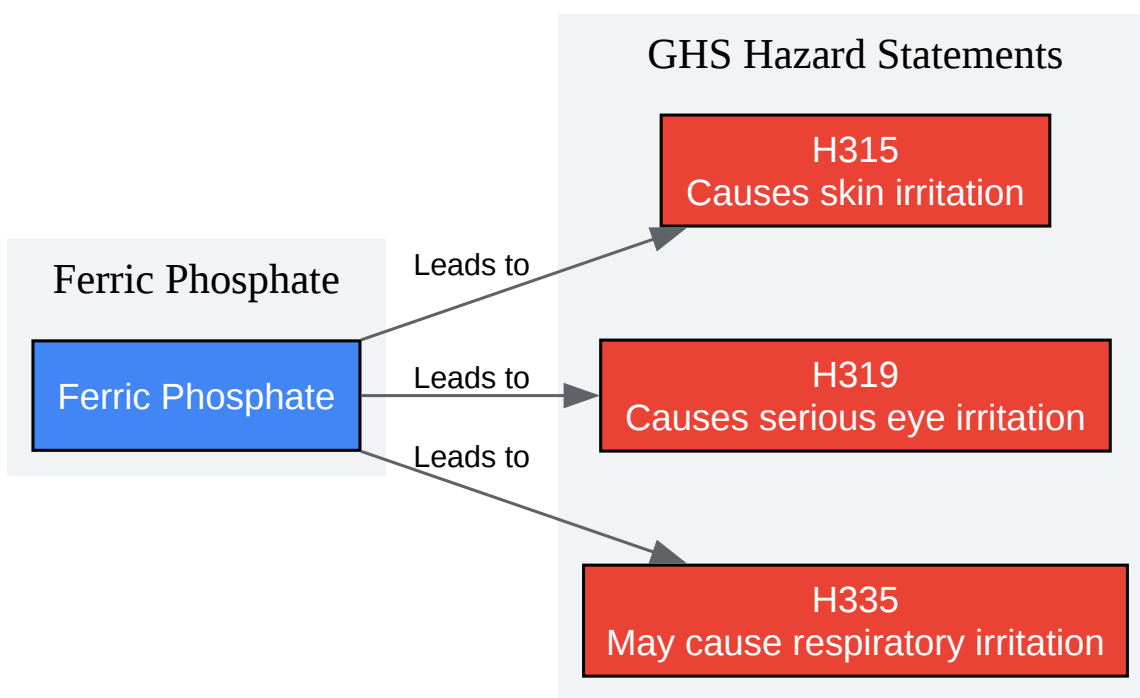
Spill Response:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Handling section). Avoid dust formation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Sweep up the spilled material and place it in a suitable, closed container for disposal. Avoid generating dust. Clean the affected area with soap and water.

Visualizations

GHS Hazard Classification of Ferric Phosphate

The following diagram illustrates the Globally Harmonized System (GHS) hazard classifications associated with **ferric phosphate**.

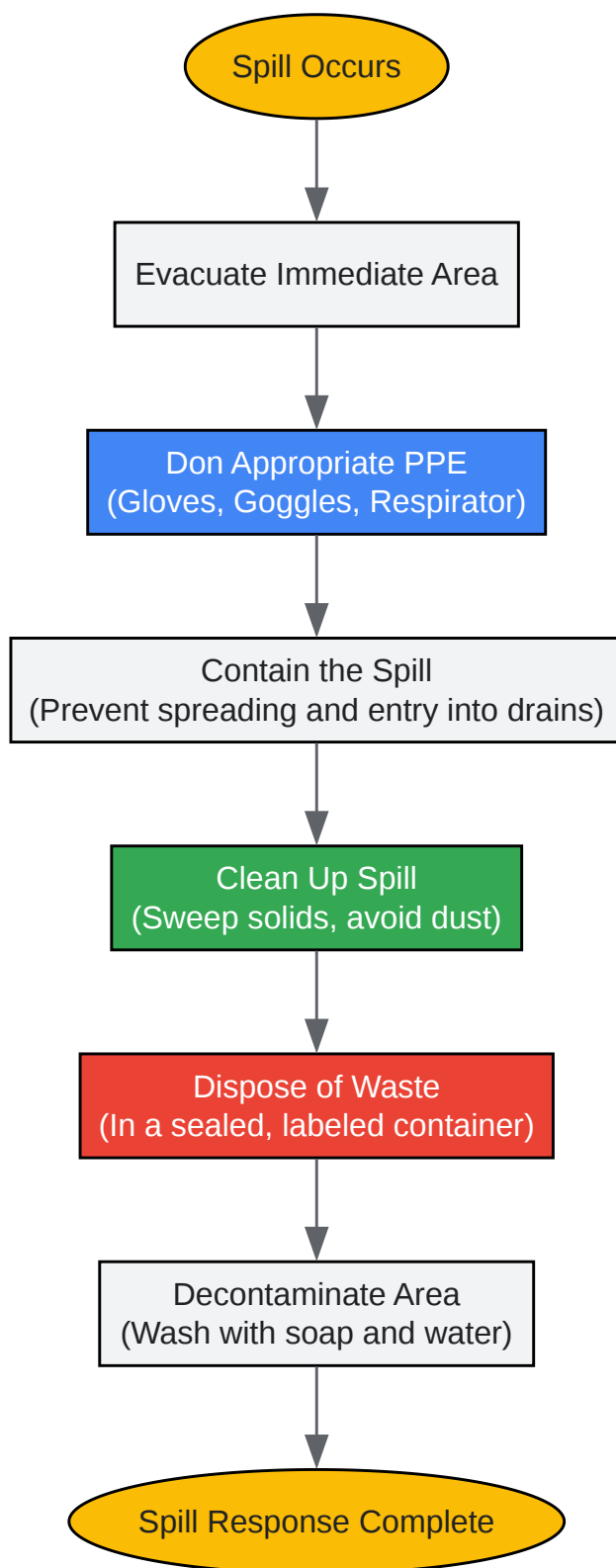


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Caption: GHS Hazard Statements for **Ferric Phosphate**.

Workflow for Ferric Phosphate Spill Response

This diagram outlines the logical workflow for responding to a spill of **ferric phosphate** in a laboratory setting.



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Caption: **Ferric Phosphate** Spill Response Workflow.

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